

Disodium mesoxalate solubility in DMSO, water, and other solvents

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Compound of Interest

Compound Name: *Disodium mesoxalate*

Cat. No.: *B1617692*

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Application Notes and Protocols for Disodium Mesoxalate

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a summary of the known solubility characteristics of **disodium mesoxalate** and detailed protocols for its use in experimental settings.

Solubility of Disodium Mesoxalate

Disodium mesoxalate, often available as the monohydrate (Disodium 2,2-dihydroxymalonate), is an organic salt. Its solubility is a critical parameter for its application in various research and development contexts, including as a potential therapeutic agent or a biochemical reagent.

Qualitative Solubility Data

While precise quantitative solubility data for **disodium mesoxalate** is not readily available in the public domain, qualitative descriptions from various suppliers provide general guidance.

Solvent	Solubility Description	Source
Water	Soluble	[1]
Dimethyl Sulfoxide (DMSO)	Soluble, Slightly Soluble	[2] [3]
Methanol	Soluble	[1]

Note: The term "soluble" can be broad. It is strongly recommended that researchers experimentally determine the solubility in their specific solvent and conditions of use.

Experimental Protocol: Determination of Disodium Mesoxalate Solubility

This protocol outlines a standard method for determining the isothermal solubility of **disodium mesoxalate** in a given solvent.

Materials

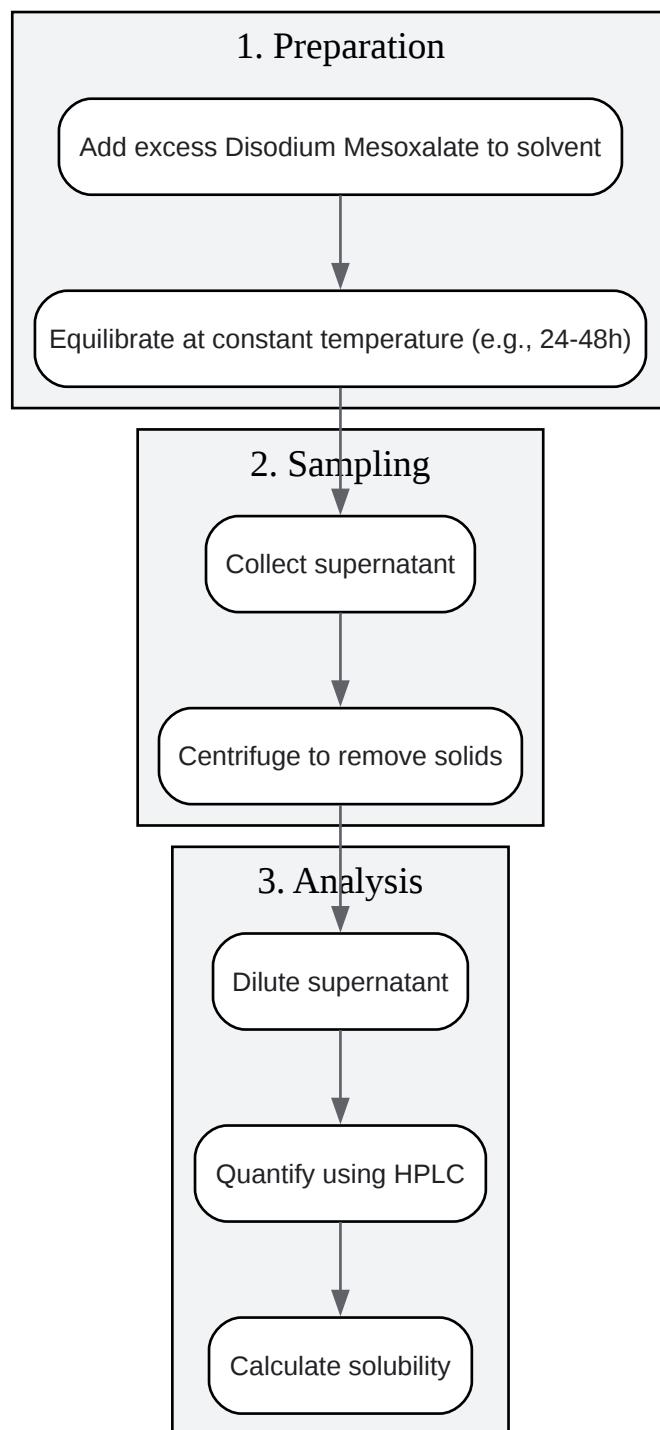
- **Disodium mesoxalate** monohydrate (powder/crystals)
- Solvent of interest (e.g., DMSO, Water, Methanol, Ethanol)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Micropipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (or other quantitative analytical method)

Procedure

- Preparation of Saturated Solutions:

- Add an excess amount of **disodium mesoxalate** to a known volume of the solvent in a sealed vial. The excess solid should be clearly visible.
- Equilibrate the vials in a constant temperature shaker at the desired temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[4\]](#)
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed micropipette to avoid precipitation due to temperature changes.
 - Immediately centrifuge the withdrawn sample to pellet any remaining suspended solid particles.
- Quantification:
 - Accurately dilute the clear supernatant with the solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample using a validated HPLC method (or another suitable quantitative technique) to determine the concentration of **disodium mesoxalate**.
 - Calculate the original concentration in the saturated solution to determine the solubility (e.g., in mg/mL or g/L).

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of **disodium mesoxalate**.

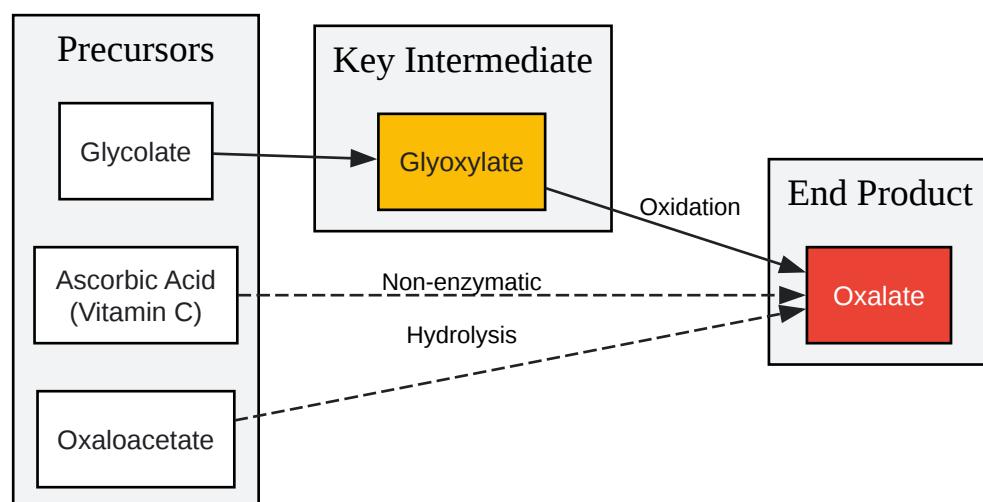
Biological Context: Oxalate Metabolism

Disodium mesoxalate is a salt of mesoxalic acid, which is closely related to oxalic acid and its metabolic pathways. Understanding these pathways can provide context for the biological effects of **disodium mesoxalate**.

Endogenous oxalate is primarily produced in the liver from the metabolism of glyoxylate and ascorbic acid (Vitamin C).^[5] Several enzymes are involved in these pathways, and defects in these enzymes can lead to hyperoxaluria, a condition characterized by high levels of oxalate in the urine, which can lead to the formation of kidney stones.

In the context of plant and microbial biology, oxalic acid can act as a virulence factor for certain plant pathogens. For instance, it has been shown to activate the Jasmonic Acid/Ethylene (JA/ET) signaling pathway in plants, which is involved in the plant's defense response.^[6] Oxalic acid also plays a role in biogeochemical processes such as the oxalate-carbonate pathway.^[7]

Simplified Overview of Oxalate Biosynthesis



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Caption: Major metabolic pathways leading to the endogenous production of oxalate.

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